

An In-depth Technical Guide to the Exact Mass of Tamoxifen-13C6

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the exact mass of **Tamoxifen-13C6**, a stable isotope-labeled version of the selective estrogen receptor modulator (SERM), Tamoxifen. The precise determination of the mass of isotopically labeled compounds is critical for their application in quantitative bioanalytical assays, metabolic studies, and as internal standards in mass spectrometry-based research.

Exact Mass of Tamoxifen-13C6

The monoisotopic exact mass of **Tamoxifen-13C6** is 377.24504356 Da. This value is calculated based on the masses of the most abundant isotopes of each element in the molecule, with the exception of the six carbon atoms that are intentionally replaced with the Carbon-13 isotope.

Quantitative Data Summary

The following table summarizes the key quantitative data for Tamoxifen and its 13C6 isotopologue. The exact masses are calculated from the sum of the exact masses of their constituent isotopes.



Parameter	Tamoxifen	Tamoxifen-13C6
Molecular Formula	C ₂₆ H ₂₉ NO	C20 ¹³ C6H29NO
Monoisotopic Exact Mass (Da)	371.224914549[1]	377.24504356[2]
Calculated Monoisotopic Exact Mass (Da)	371.2249142	377.2450434

Calculation of Monoisotopic Exact Mass: The monoisotopic exact mass is determined by the sum of the masses of the most abundant naturally occurring isotopes of the constituent atoms.

- Tamoxifen (C₂₆H₂₉NO): (26 × 12.000000000) + (29 × 1.007825032) + (1 × 14.003074004) + (1 × 15.994914619) = 371.2249142 Da
- Tamoxifen-13C6 (C₂₀¹³C₆H₂₉NO): (20 × 12.000000000) + (6 × 13.003354835) + (29 × 1.007825032) + (1 × 14.003074004) + (1 × 15.994914619) = 377.2450434 Da

The slight difference between the calculated and the literature values can be attributed to rounding during the individual isotope mass measurements.

The table below lists the exact masses of the stable isotopes used in the calculation.

Isotope	Exact Mass (Da)	
¹ H	1.0078250322	
¹² C	12.00000000 (by definition)	
13C	13.003354835[3][4]	
14N	14.003074004[5]	
16O	15.994914619	

Experimental Protocol for Exact Mass Determination

The determination of the exact mass of a molecule like **Tamoxifen-13C6** is performed using high-resolution mass spectrometry (HRMS). Techniques such as Time-of-Flight (TOF),



Orbitrap, and Fourier Transform Ion Cyclotron Resonance (FT-ICR) provide the necessary mass accuracy and resolution to distinguish between compounds with the same nominal mass but different elemental compositions. The following is a detailed methodology for the analysis of **Tamoxifen-13C6** using a Liquid Chromatography-Orbitrap Mass Spectrometer (LC-Orbitrap).

3.1. Sample Preparation

- Stock Solution: Accurately weigh approximately 1 mg of **Tamoxifen-13C6** and dissolve it in 1 mL of a suitable solvent (e.g., methanol or acetonitrile) to create a 1 mg/mL stock solution.
- Working Solution: Perform serial dilutions of the stock solution with the mobile phase to achieve a final concentration in the range of 1-10 μg/mL.
- Filtration: Filter the final working solution through a 0.22 μm syringe filter to remove any particulate matter.

3.2. Liquid Chromatography (LC) Parameters

- Column: A reversed-phase C18 column (e.g., 2.1 mm x 100 mm, 1.8 μ m particle size) is suitable for the separation.
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A linear gradient from 5% to 95% Mobile Phase B over 10 minutes.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μL.
- Column Temperature: 40 °C.

3.3. High-Resolution Mass Spectrometry (HRMS) Parameters

- Ionization Source: Heated Electrospray Ionization (H-ESI) in positive ion mode.
- Capillary Voltage: 3.5 kV.



• Source Temperature: 320 °C.

Sheath Gas Flow Rate: 40 arbitrary units.

Auxiliary Gas Flow Rate: 10 arbitrary units.

Mass Analyzer: Orbitrap.

Resolution: 70,000 FWHM (Full Width at Half Maximum) at m/z 200.

Scan Range: m/z 100-1000.

AGC Target: 1e6.

· Maximum Injection Time: 50 ms.

3.4. Data Analysis

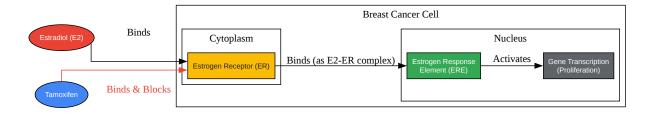
- Mass Calibration: The instrument should be calibrated using a certified calibration solution to ensure high mass accuracy.
- Data Acquisition: Acquire the data in full scan mode.
- Data Processing: Process the raw data using the instrument's software.
- Exact Mass Determination: Extract the ion chromatogram for the theoretical m/z of protonated Tamoxifen-13C6 ([M+H]⁺ = 378.2523). Determine the accurate mass from the mass spectrum of the corresponding chromatographic peak.
- Formula Confirmation: Use the measured accurate mass to confirm the elemental composition (C₂₀¹³C₆H₂₉NO) within a mass tolerance of less than 5 ppm.

Visualization of Tamoxifen's Mechanism of Action

Tamoxifen is a selective estrogen receptor modulator (SERM). It acts as an antagonist in breast tissue, competitively inhibiting the binding of estradiol to the estrogen receptor (ER), thereby preventing the transcription of estrogen-responsive genes that promote cell proliferation. In



other tissues, such as the endometrium and bone, it can act as an agonist. The following diagram illustrates the simplified antagonistic action of Tamoxifen in breast cancer cells.



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Simplified signaling pathway of Tamoxifen's antagonistic action in breast cancer cells.

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